

Proper Disposal Procedures for SK-216

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Compound of Interest

Compound Name: SK-216

Cat. No.: B610859

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This document provides essential safety and logistical information for the proper disposal of **SK-216**, a laboratory chemical identified as a potent and selective inhibitor of Plasminogen activator inhibitor-1 (PAI-1). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Chemical Identification:

- Name: **SK-216**
- Synonyms: 2-[5-[[6-[5-(1,1-Dimethylethyl)-2-benzoxazolyl]-2-naphthalenyl]oxy]pentyl]-propanedioic acid sodium salt
- CAS Number: 654080-03-2[1][2]

Hazard Summary and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **SK-216** should be obtained from the supplier for detailed hazard information, related chemical compounds, such as naphthalenesulfonic acid sodium salts, exhibit certain common hazards.[3][4][5] Users should handle **SK-216** with appropriate caution.

Potential Hazards:

- May cause skin irritation.[5]

- May cause serious eye irritation.[5]
- May cause respiratory irritation.[5]
- Harmful if swallowed or inhaled.[6]

Required Personal Protective Equipment (PPE): A comprehensive list of required PPE should be detailed in the specific SDS for **SK-216**. However, based on the potential hazards of similar compounds, the following are minimum requirements:

PPE Category	Specific Requirements
Eye/Face Protection	Wear chemical safety goggles or a face shield. [3]
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile) and a lab coat. Change gloves immediately if contaminated.[3]
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If dusts are generated, a NIOSH-approved respirator may be necessary.[3]

Step-by-Step Disposal Protocol

It is mandatory to consult the official Safety Data Sheet (SDS) for **SK-216** provided by the manufacturer before proceeding with disposal. The following are general guidelines based on best practices for similar chemical compounds.

1. Waste Identification and Segregation:

- Characterize the Waste: Determine if the **SK-216** waste is pure, in solution, or mixed with other chemicals. This will dictate the appropriate disposal route.
- Segregate Waste Streams: Do not mix **SK-216** waste with other incompatible waste streams. It should be collected in a dedicated, properly labeled hazardous waste container.

2. Containerization and Labeling:

- Use an Appropriate Container: Collect **SK-216** waste in a chemically resistant container with a secure, tight-fitting lid.
- Label the Container Clearly: The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**SK-216** (2-[5-[[6-[5-(1,1-Dimethylethyl)-2-benzoxazolyl]-2-naphthalenyl]oxy]pentyl]-propanedioic acid sodium salt)"
 - The associated hazards (e.g., Irritant)
 - The accumulation start date.

3. Disposal Method:

- Consult Institutional Guidelines: Adhere to your institution's specific hazardous waste disposal procedures. Contact your Environmental Health and Safety (EHS) department for guidance.
- Recommended Disposal for Similar Compounds: For related chemical compounds, the recommended disposal method is to offer surplus and non-recyclable solutions to a licensed disposal company.^[5] A common practice for organic compounds of this nature is incineration.^[5]
 - For Solutions: If **SK-216** is in a combustible solvent, it may be possible to burn the solution in a chemical incinerator equipped with an afterburner and scrubber.^[5]
- Do Not Dispose Down the Drain: As with most laboratory chemicals, **SK-216** should not be disposed of in the sewer system.^[3]

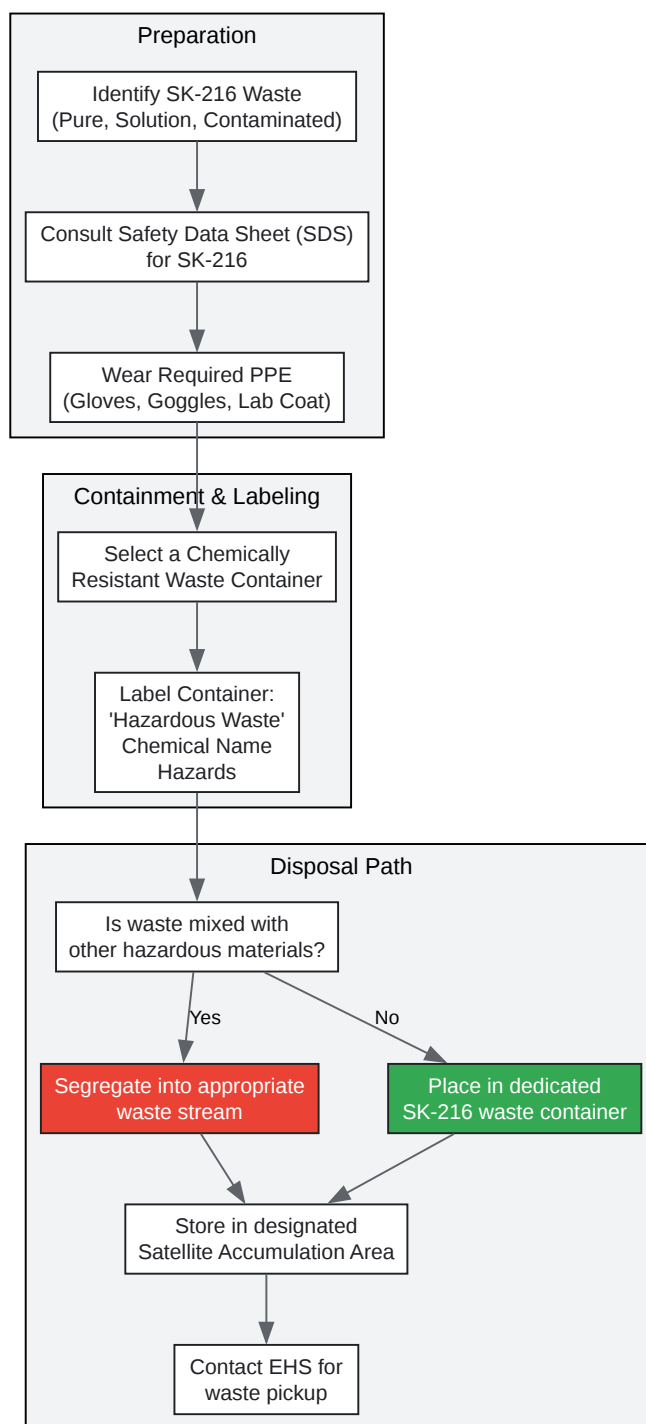
4. Storage of Waste:

- Store Safely: Keep the waste container in a designated satellite accumulation area that is secure and away from incompatible materials.
- Await Pickup: Arrange for pickup by your institution's hazardous waste management service.

Experimental Workflow & Decision Making

The following diagram illustrates the general workflow for the proper disposal of a laboratory chemical like **SK-216**.

SK-216 Disposal Workflow



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Caption: A flowchart outlining the decision-making process for the safe disposal of **SK-216**.

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